

USP Limits & Method Modernization: Quetiapine Related Compound N-Oxide[1]

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Compound of Interest

Compound Name: 1-[2-(2-Hydroxyethoxy)ethyl]piperazine N1-oxide

CAS No.: 1216996-50-7

Cat. No.: B565274

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Executive Summary & Regulatory Context

Quetiapine Related Compound H (Quetiapine N-Oxide) is a primary oxidative degradation product of Quetiapine Fumarate. In the United States Pharmacopeia (USP) monographs for Quetiapine Extended-Release Tablets, it serves as a critical system suitability marker.[1]

The separation of this polar oxide from the parent drug and other related compounds (such as the Lactam impurity, Related Compound G) is analytically challenging due to the structural similarity and the requirement for high-pH stability.

The Core Challenge

- Target: Quetiapine Related Compound H (N-Oxide).[2][3][4][5]
- USP Designation: USP Quetiapine Related Compound H RS.[5][6][7]

- Chemical Name: 4-(Dibenzo[b,f][1,4]thiazepin-11-yl)-1-[2-(2-hydroxyethoxy)ethyl]piperazine 1-oxide.[2][8]
- Critical Specification (USP <621>): Resolution () NLT 1.5 between Quetiapine Related Compound H and Quetiapine (in ER Tablets Monograph).

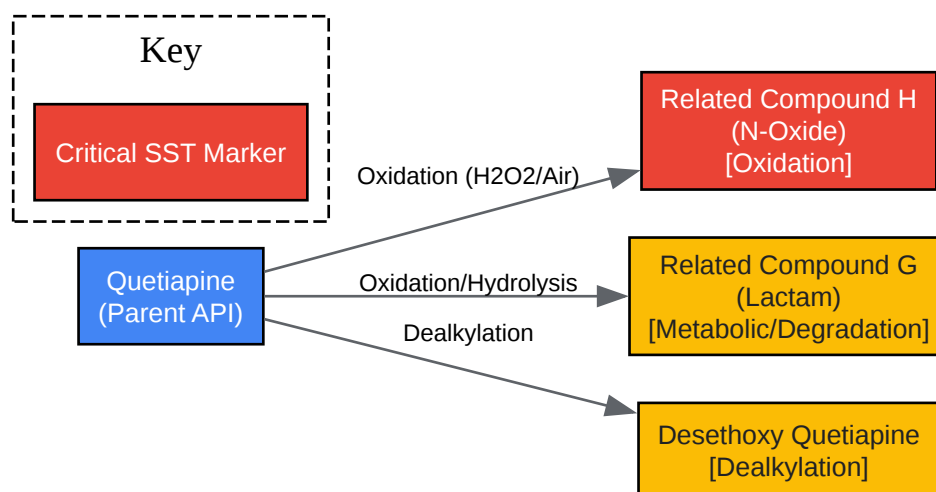
Technical Deep Dive: The Chemistry of Separation

Quetiapine N-oxide is formed via the oxidation of the piperazine nitrogen. This modification increases the polarity of the molecule relative to the parent Quetiapine, causing it to elute earlier in Reversed-Phase Liquid Chromatography (RP-HPLC).

However, the "Desethoxy" impurity and "Lactam" (Related Compound G) often co-elute in generic C18 methods. The USP mandates a high-pH mobile phase (pH ~9.2) to suppress the ionization of the piperazine nitrogens, improving peak shape and retention.

Impurity Formation Pathway

The following diagram illustrates the oxidative degradation pathway leading to the N-Oxide and its relationship to other pharmacopeial impurities.



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Figure 1: Oxidative degradation pathway of Quetiapine yielding Related Compound H (N-Oxide).[9]

Comparative Analysis: USP Reference vs. Modernized Method

The traditional USP method relies on a 3.5 µm or 5 µm porous column with a long gradient. Modernization using Core-Shell (Superficially Porous Particle) technology allows for significantly faster run times while maintaining or exceeding the USP resolution requirements ().

Performance Data Summary

Feature	USP Reference Method (Baseline)	Modernized Core-Shell Method (Alternative)	Impact
Column	L7 (C8), 4.6 × 150 mm, 3.5 µm	Core-Shell C8, 4.6 × 100 mm, 2.7 µm	Higher efficiency ()
Mobile Phase	ACN : Buffer (pH 9.2)	ACN : Buffer (pH 9.2)	Same selectivity
Flow Rate	1.5 mL/min	1.2 - 1.5 mL/min	Scalable
Run Time	~45 - 60 mins	< 15 mins	4x Throughput
Resolution () (H vs. API)	~2.0 - 2.5	> 3.0	Enhanced Reliability
Solvent Use	High (~70 mL/run)	Low (~15 mL/run)	75% Cost Reduction

System Suitability Compliance

Both methods must meet the USP acceptance criteria. The modernized method provides a wider safety margin for the critical resolution parameter.

- USP Requirement:

(H / Quetiapine)

1.5.[10]

- Modernized Result: Typically achieves

, ensuring robustness even as the column ages.

Experimental Protocols

Method A: USP Reference Standard (The "Safe Harbor")

Use this method for strict adherence to the monograph without re-validation.

- Column: USP L7 (e.g., Zorbax Rx-C8 or XBridge BEH C8), 3.5 μ m, 4.6 mm $\times$ 150 mm.
- Mobile Phase:
 - Buffer: 3.1 g/L Ammonium Acetate in water.[11] Add 2 mL of 25% Ammonium Hydroxide per liter.[11] pH NLT 9.2.
 - Solution A: Mobile Phase Buffer / Acetonitrile (86:14).
 - Solution B: Acetonitrile.[1][10][11]
- Gradient: Standard USP gradient (0% B to ~70% B).
- Detection: UV @ 250 nm.
- Temperature: 45°C.[10]

Method B: Modernized High-Throughput (Recommended)

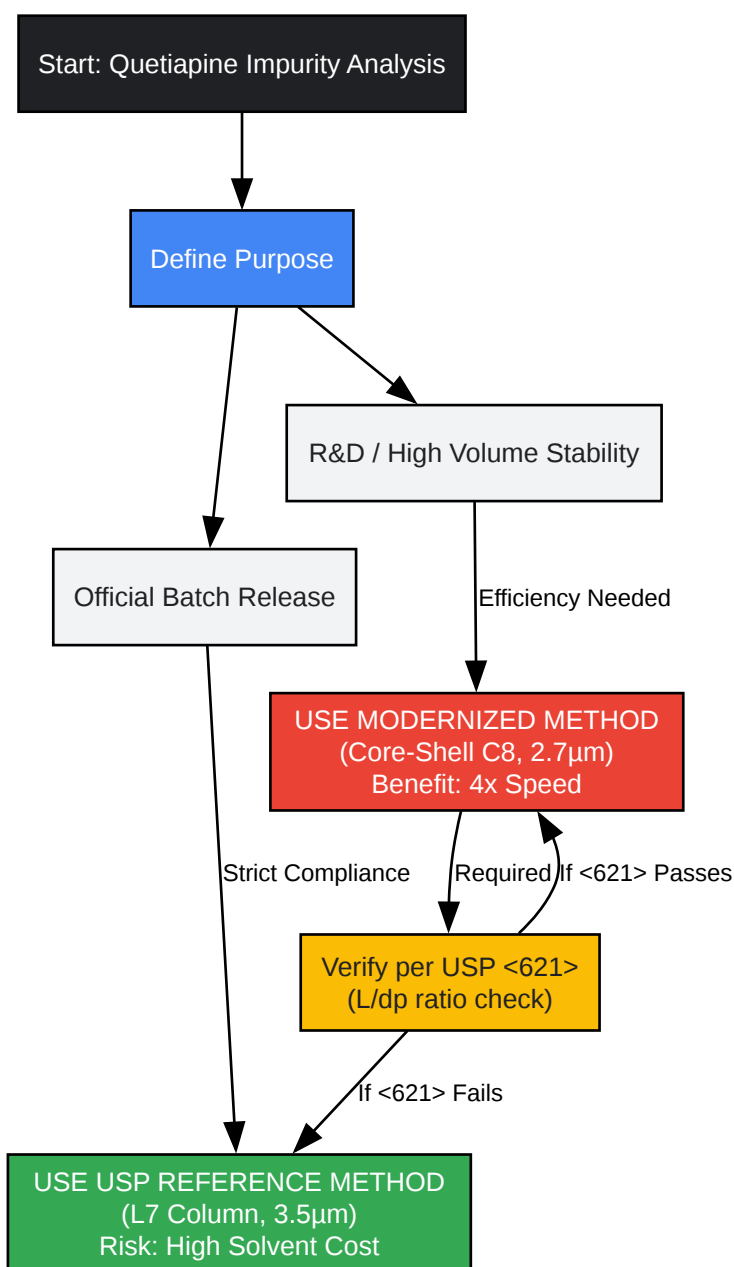
Use this method for R&D, high-volume QC, or stability testing (requires verification per USP <621>).

- Column: Agilent Poroshell 120 EC-C8 or Waters Cortecs C8, 2.7 μ m, 4.6 mm $\times$ 100 mm.

- Rationale: The 2.7 μm core-shell particle provides efficiency comparable to sub-2 μm UHPLC columns but at lower backpressures, compatible with standard HPLC systems.
- Mobile Phase: Same as USP (pH 9.2 is critical for peak shape).
- Gradient Optimization:
 - Hold 100% A for 2 min (Isocratic hold ensures retention of polar N-oxide).
 - Linear ramp to 60% B over 10 min.
 - Wash and re-equilibrate.
- Flow Rate: 1.5 mL/min.[\[1\]](#)[\[10\]](#)

Workflow Visualization: Method Selection

Use this logic flow to determine the appropriate analytical strategy for your laboratory.



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Figure 2: Decision tree for selecting between USP Reference and Modernized HPLC methods.

Critical Tips for Success (Expert Insights)

- **pH Sensitivity:** The resolution between the N-Oxide and Quetiapine is highly sensitive to pH. Ensure the buffer is strictly pH 9.2 or higher. A drop to pH 8.5 can cause peak broadening and loss of resolution.

- Column History: Do not use the same column for acidic methods. The high pH required here can strip the bonded phase if the column was previously exposed to harsh acidic conditions. Use a dedicated "High pH" stable C8 column (e.g., XBridge, Zorbax Extend).
- Sample Diluent: Dissolve samples in the Mobile Phase A. Using pure acetonitrile as a diluent can cause "solvent effect" peak distortion for the early-eluting N-Oxide.

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